

S55746 ex vivo primary sample response comparison

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Compound Focus: s55746

CAS No.: 1448525-91-4

Cat. No.: S3316415

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Documented Activity of S55746

The key study for **S55746** establishes its foundational profile. The table below summarizes the data related to its performance in primary patient samples, as stated in the research [1] [2] [3]:

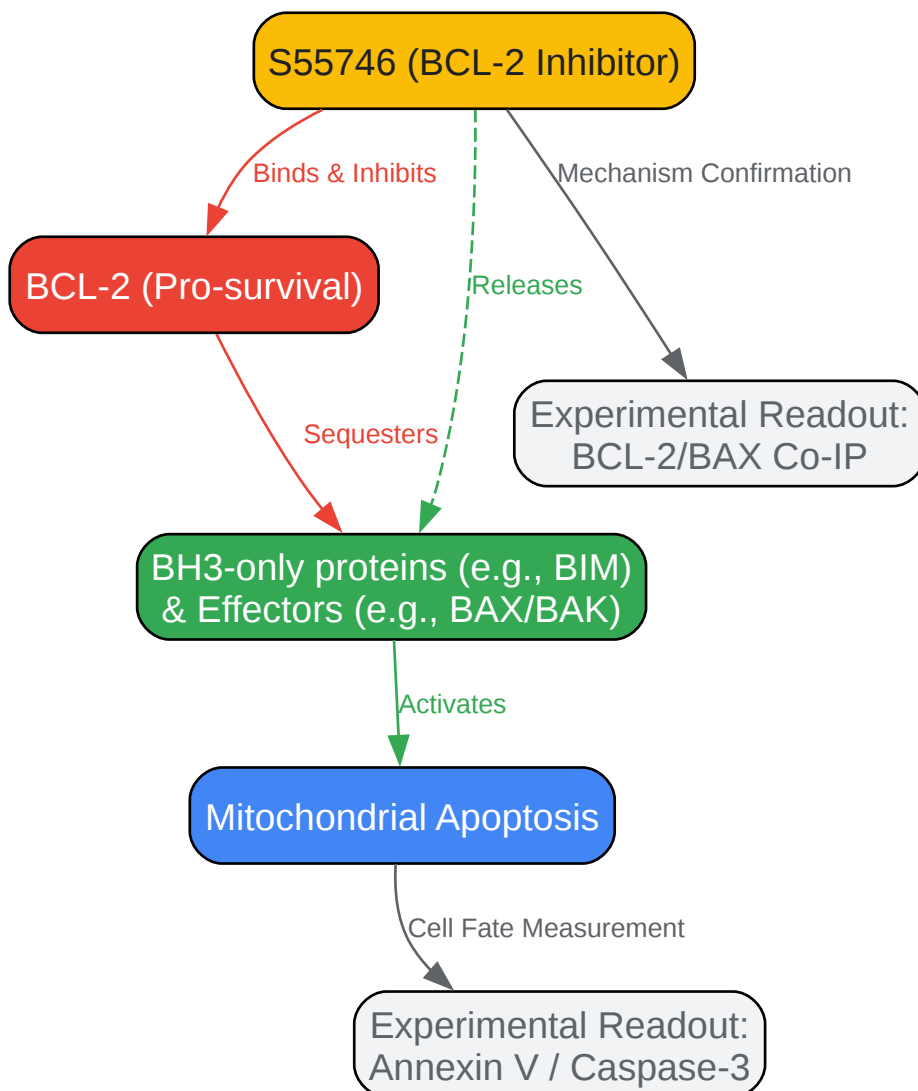
Aspect of Response	Documented Data
Sample Types	Primary cells from patients with Chronic Lymphocytic Leukemia (CLL) and Mantle Cell Lymphoma (MCL) [1] [2] [3].
Reported Potency	Induces apoptosis in the " low nanomolar range " [1] [2] [3]. Specific IC50 values for primary samples were not provided in the available text.
Key Findings	S55746 is a selective BCL-2 inhibitor that spares platelets and shows robust anti-tumor efficacy in mouse models with good tolerability [1] [2] [3].

Research Context and Experimental Insight

The same study provides some methodological insights, though not exclusively for primary samples:

- **Mechanism of Action Assays:** Co-immunoprecipitation experiments in RS4;11 cells (a BCL-2-dependent cell line) showed that **S55746** treatment causes a concentration-dependent disruption of the BCL-2/BAX complex, confirming its on-target mechanism as a BH3-mimetic [2].
- **Apoptosis Detection:** In panels of hematological cell lines, hallmarks of apoptosis induced by **S55746** were measured by **externalization of phosphatidylserine (Annexin V staining), caspase-3 activation, and PARP cleavage** [1] [2]. These are standard methods that would be applicable to ex vivo primary sample analysis.

The following diagram illustrates the core mechanism of **S55746** and the apoptotic pathway it triggers, which forms the basis for the experimental readouts mentioned above.



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References

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